

# erythorbic acid CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Erythorbic Acid

Cat. No.: B585167

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## Technical Data Summary: Erythorbic Acid

This document provides core technical specifications for **erythorbic acid**, a stereoisomer of ascorbic acid. It is intended for researchers, scientists, and professionals in drug development who require precise chemical and physical data for experimental and developmental applications.

## Chemical and Physical Properties

**Erythorbic acid**, also known as isoascorbic acid or D-araboascorbic acid, is a food additive with antioxidant properties, denoted by the E number E315.<sup>[1]</sup> It is a stereoisomer of L-ascorbic acid (vitamin C).<sup>[1]</sup> The following table summarizes its key identifiers and physicochemical properties.

| Parameter         | Value                                           | References                  |
|-------------------|-------------------------------------------------|-----------------------------|
| CAS Number        | 89-65-6                                         | [1][2][3][4][5][6][7][8][9] |
| Molecular Formula | C <sub>6</sub> H <sub>8</sub> O <sub>6</sub>    | [2][3][4][7][8][9]          |
| Molecular Weight  | 176.12 g/mol                                    | [2][3][4][7][8][9]          |
| Appearance        | White to off-white/light yellow<br>solid powder | [2][3]                      |
| Synonyms          | D-Isoascorbic acid, D-<br>Araboascorbic acid    | [4][5][8]                   |

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## References

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)